

An In-depth Technical Guide to 2,4-Dimethoxyphenol (CAS: 13330-65-9)

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Compound of Interest

Compound Name: 2,4-Dimethoxyphenol

Cat. No.: B087100

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2,4-Dimethoxyphenol is an aromatic organic compound that belongs to the class of dimethoxyphenols. With the CAS number 13330-65-9, this molecule is of significant interest in various scientific fields, particularly in medicinal chemistry and drug development. Its structural features, including a phenol ring substituted with two methoxy groups, make it a versatile building block for the synthesis of more complex molecules and a candidate for possessing various biological activities.^{[1][2]} This guide provides a comprehensive overview of the physicochemical properties, synthesis, spectroscopic data, safety and handling, and potential applications of **2,4-Dimethoxyphenol**, with a focus on its relevance to the pharmaceutical industry.

Physicochemical and Spectroscopic Data

A thorough understanding of the physical and chemical properties of **2,4-Dimethoxyphenol** is essential for its application in research and synthesis.

Physicochemical Properties

Property	Value	Source(s)
CAS Number	13330-65-9	[3]
Molecular Formula	C ₈ H ₁₀ O ₃	[3]
Molecular Weight	154.16 g/mol	[3]
Appearance	White or colorless to light yellow to light orange powder, lump, or clear liquid.	[4]
Melting Point	Not clearly defined; may exist as a solid, semi-solid, or liquid at room temperature.	[4]
Boiling Point	Not available	
Solubility	Soluble in various organic solvents.	
Purity	Typically >97% or >98.0% (GC)	[4]
Storage Temperature	Room temperature, sealed in a dry environment.	[3]

Spectroscopic Data

Spectroscopic analysis is crucial for the structural confirmation of **2,4-Dimethoxyphenol**.

Spectroscopy	Data	Source(s)
¹ H NMR (CDCl ₃)	δ (ppm): 6.75 (d, J = 5.2 Hz), 6.42 (d, J = 1.7 Hz), 6.31 (dd, J = 5.2, 1.7 Hz), 3.79 (s, OCH ₃), 3.69 (s, OCH ₃)	[5]
IR (KBr Pellet)	ν (cm ⁻¹): 3443, 2997, 2939, 2835, 1610, 1512, 1461, 1433, 1374, 1299, 1263, 1228, 1202, 1151, 1116, 1033, 918, 830, 792	[5]
Mass Spec. (EIMS)	m/z (relative abundance): 154 (100, [M] ⁺), 155 (40, [M+1] ⁺), 139 (58), 111 (90), 96 (22), 79 (10), 69 (10), 51 (20)	[5]

Synthesis

The following section details a common laboratory-scale synthesis of **2,4-Dimethoxyphenol**.

Synthesis of 2,4-Dimethoxyphenol from 2,4-Dimethoxybenzaldehyde

This protocol describes the oxidation of 2,4-dimethoxybenzaldehyde to yield **2,4-Dimethoxyphenol**.[\[5\]](#)

Materials:

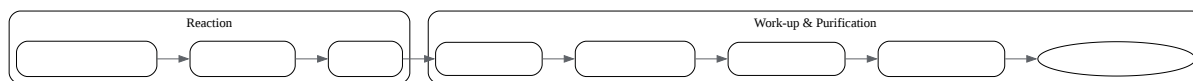
- 2,4-Dimethoxybenzaldehyde
- Formic acid
- 30% Hydrogen peroxide (H₂O₂)
- Methanol

- Dichloromethane
- Distilled water
- Anhydrous sodium sulfate
- Silica gel for column chromatography
- Chloroform

Procedure:

- In a suitable reaction vessel, dissolve 2,4-dimethoxybenzaldehyde (5.0 g, 30 mmol) in 50 mL of methanol.
- To this solution, add 5 mL of 30% H₂O₂.
- Slowly and dropwise, add 0.5 mL of formic acid to the reaction mixture.
- Stir the reaction mixture at room temperature for 20 hours.
- Upon completion of the reaction, evaporate approximately 45 mL of methanol using a rotary evaporator.
- Perform a liquid-liquid extraction on the remaining solution with dichloromethane and distilled water.
- Extract the aqueous phase further with three 50 mL portions of dichloromethane.
- Combine the organic phases and wash with three 50 mL portions of distilled water.
- Dry the organic phase over anhydrous sodium sulfate, filter, and evaporate the solvent.
- Purify the crude product by column chromatography on silica gel using chloroform as the eluent to afford **2,4-dimethoxyphenol** as a light yellow oil (expected yield: ~94%).^[5]

Workflow Diagram:



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Caption: General workflow for the synthesis of **2,4-Dimethoxyphenol**.

Biological Activities and Potential Applications in Drug Development

While specific biological activities of **2,4-Dimethoxyphenol** are not extensively documented, the broader class of methoxyphenols exhibits a range of promising pharmacological effects. These compounds are recognized for their antioxidant and anti-inflammatory properties.[6][7]

Antioxidant Activity

Phenolic compounds are well-known for their ability to scavenge free radicals, a property that is crucial in combating oxidative stress, a key factor in numerous diseases. The antioxidant capacity of phenolic compounds can be evaluated using several in vitro assays.

This protocol provides a general method for assessing the antioxidant activity of a compound like **2,4-Dimethoxyphenol**. [8][9]

Materials:

- **2,4-Dimethoxyphenol**
- 2,2-diphenyl-1-picrylhydrazyl (DPPH)
- Methanol or other suitable solvent
- 96-well microplate
- Microplate reader

- Ascorbic acid or Trolox (as a positive control)

Procedure:

- Prepare a stock solution of **2,4-Dimethoxyphenol** in the chosen solvent.
- Prepare a series of dilutions of the stock solution.
- Prepare a solution of DPPH in methanol (typically 0.1 mM).
- In a 96-well plate, add a specific volume of each dilution of **2,4-Dimethoxyphenol**.
- Add the DPPH solution to each well and mix.
- Incubate the plate in the dark at room temperature for a specified time (e.g., 30 minutes).
- Measure the absorbance at a specific wavelength (typically 517 nm) using a microplate reader.
- Calculate the percentage of radical scavenging activity for each concentration.
- Determine the IC₅₀ value, which is the concentration of the compound required to scavenge 50% of the DPPH radicals.

Anti-inflammatory Activity and Enzyme Inhibition

Chronic inflammation is a hallmark of many diseases, and the inhibition of pro-inflammatory enzymes is a key strategy in drug development. Structurally related methoxyphenols have been shown to inhibit cyclooxygenase-2 (COX-2), an enzyme involved in the synthesis of prostaglandins, which are mediators of inflammation.^[6]

This protocol outlines a general method for screening the inhibitory activity of compounds like **2,4-Dimethoxyphenol** against the COX-2 enzyme.^{[10][11][12][13]}

Materials:

- **2,4-Dimethoxyphenol**
- Recombinant human COX-2 enzyme

- COX assay buffer
- Heme cofactor
- Arachidonic acid (substrate)
- Fluorometric probe (e.g., Amplex™ Red)
- Known COX-2 inhibitor (e.g., celecoxib) as a positive control
- 96-well black microplate
- Fluorescence plate reader

Procedure:

- Prepare a solution of **2,4-Dimethoxyphenol** in a suitable solvent (e.g., DMSO).
- In a 96-well plate, add the COX assay buffer, heme, and the fluorometric probe.
- Add the test compound (**2,4-Dimethoxyphenol**) at various concentrations to the respective wells.
- Add the COX-2 enzyme to all wells except the negative control.
- Initiate the reaction by adding the substrate, arachidonic acid.
- Immediately read the fluorescence intensity kinetically at the appropriate excitation and emission wavelengths (e.g., Ex/Em = 535/590 nm).
- Calculate the rate of reaction for each concentration of the test compound.
- Determine the percentage of inhibition and the IC₅₀ value.

Role as a Synthetic Building Block

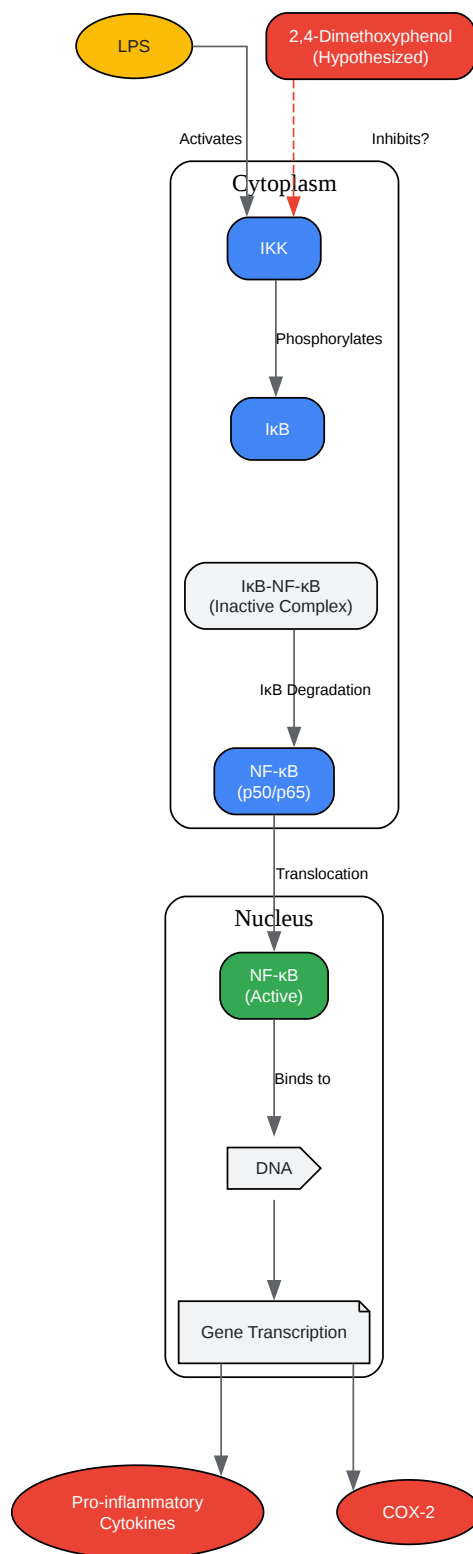
2,4-Dimethoxyphenol serves as a valuable precursor in the synthesis of more complex molecules with potential therapeutic applications. Its functional groups allow for a variety of chemical transformations, making it a useful scaffold in medicinal chemistry.^{[1][2]}

Signaling Pathway Modulation

While direct experimental evidence specifically detailing the modulation of signaling pathways by **2,4-Dimethoxyphenol** is limited in publicly available literature, it is plausible that it may interact with pathways commonly affected by other phenolic and methoxyphenolic compounds. These include key inflammatory and oxidative stress-related pathways such as the Nuclear Factor-kappa B (NF- κ B) and Mitogen-Activated Protein Kinase (MAPK) signaling cascades.[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)

For instance, other methoxyphenols have been shown to inhibit the activation of NF- κ B, a transcription factor that plays a central role in the inflammatory response by regulating the expression of pro-inflammatory cytokines and enzymes like COX-2.[\[14\]](#)[\[16\]](#) Inhibition of NF- κ B activation can occur through various mechanisms, including the prevention of the degradation of its inhibitory protein, I κ B.

Hypothesized Signaling Pathway Modulation:



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Caption: Hypothesized modulation of the NF-κB signaling pathway by **2,4-Dimethoxyphenol**.

Safety and Handling

Appropriate safety precautions should be taken when handling **2,4-Dimethoxyphenol**.

GHS Hazard Statements:

- H302: Harmful if swallowed.[3]
- H315: Causes skin irritation.[3]
- H319: Causes serious eye irritation.[3]
- H335: May cause respiratory irritation.[3]

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[3]
- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P280: Wear protective gloves/eye protection/face protection.
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3]

It is recommended to consult the full Safety Data Sheet (SDS) from the supplier before use.

Conclusion

2,4-Dimethoxyphenol is a valuable chemical compound with established physicochemical and spectroscopic properties. Its synthesis is well-documented, and it serves as a versatile building block in organic chemistry. While direct and extensive research on its specific biological

activities and mechanisms of action is still emerging, the known properties of the broader class of methoxyphenols suggest its potential as an antioxidant and anti-inflammatory agent. Further investigation into its ability to modulate key signaling pathways, such as NF- κ B, could open new avenues for its application in drug discovery and development. This guide provides a foundational resource for researchers and scientists to understand and utilize **2,4-Dimethoxyphenol** in their work.

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